

Introduction: The Strategic Importance of Halogenated Quinolines

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Compound of Interest

Compound Name: 8-Amino-3-bromo-6-fluoroquinoline

CAS No.: 515170-53-3

Cat. No.: B1611197

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The quinoline scaffold is a privileged structure in drug discovery, forming the core of numerous approved therapeutic agents. The strategic introduction of halogen atoms, such as bromine and fluorine, onto this scaffold profoundly modulates the molecule's physicochemical and biological properties. Fluorine can enhance metabolic stability, binding affinity, and membrane permeability, while bromine serves as a versatile synthetic handle for further functionalization via cross-coupling reactions.^[1]

3-Bromo-6-fluoroquinolin-8-amine (CAS No: 1432323-09-5) emerges as a particularly valuable building block. The presence of the 8-amino group provides a nucleophilic site for derivatization, the 6-fluoro group enhances its drug-like properties, and the 3-bromo position offers a reactive site for introducing molecular diversity. This unique combination makes it a sought-after intermediate in the synthesis of complex heterocyclic compounds for targeted therapeutic applications, including oncology and infectious diseases.^[1]

Physicochemical and Structural Properties

A precise understanding of a compound's properties is foundational to its application. The key identifiers and characteristics of 3-Bromo-6-fluoroquinolin-8-amine are summarized below.

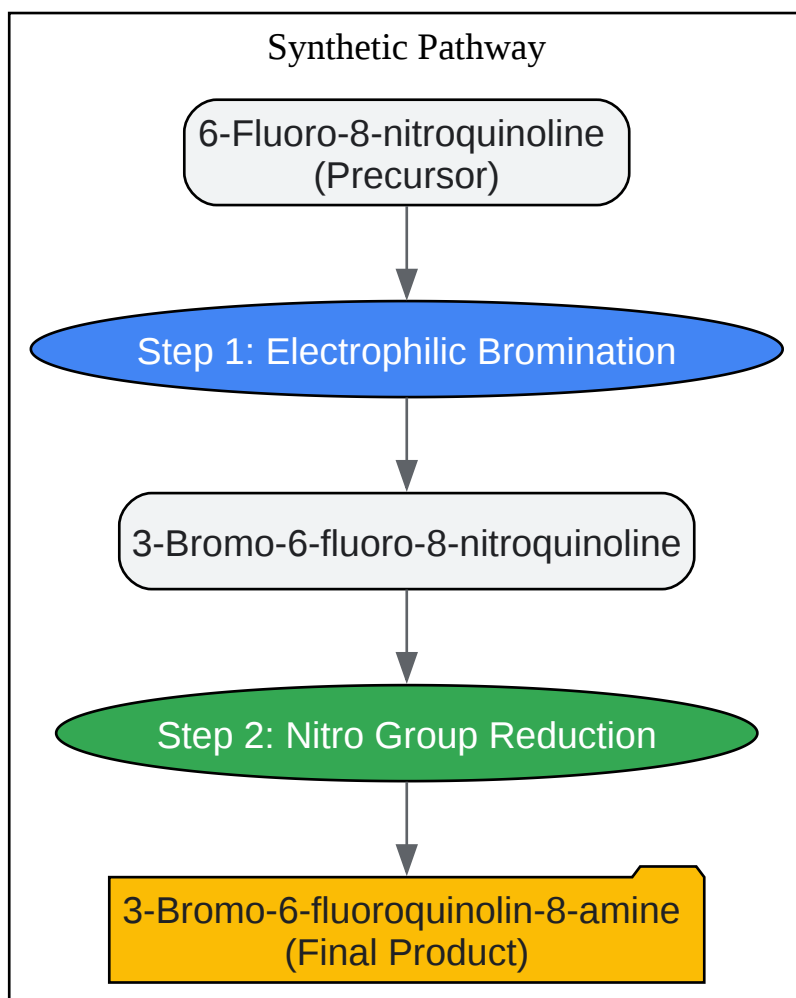
Property	Value	Source
CAS Number	1432323-09-5	[2]
Molecular Formula	C ₉ H ₆ BrFN ₂	[1][2]
Molecular Weight	241.06 g/mol	[1][2]
IUPAC Name	3-bromo-6-fluoroquinolin-8-amine	N/A
Physical Form	Powder or crystals	[2]
InChI Key	VHDCVYMFTYLNCK-UHFFFAOYSA-N	[2]
Canonical SMILES	<chem>C1=C(C=C2C(=C1)C(=CN=C2N)Br)F</chem>	N/A
Purity	Typically ≥97%	[2]

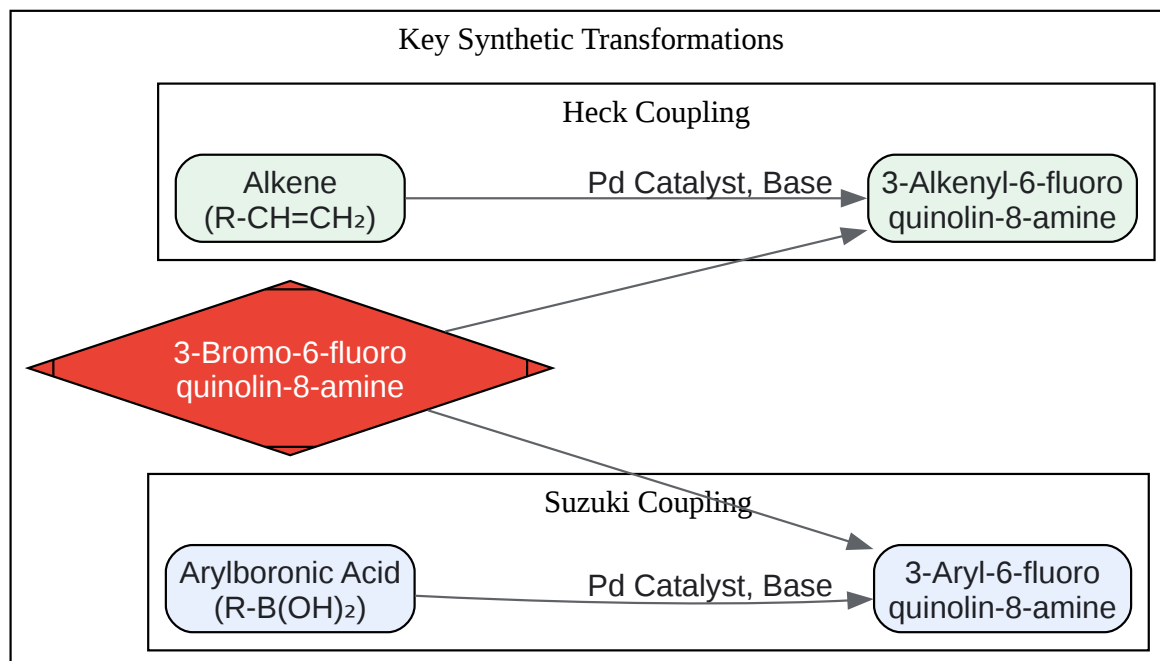
Synthesis and Purification: A Validated Protocol

The synthesis of substituted 8-aminoquinolines often involves the construction of the quinoline core followed by functional group manipulations. A common and reliable strategy for introducing the 8-amino group is through the reduction of a corresponding 8-nitroquinoline precursor. This method is widely adopted due to the high efficiency and selectivity of the reduction.

The following protocol is a representative, field-proven method adapted from established procedures for analogous compounds, such as the synthesis of 6-bromoquinolin-8-amine.[3] The causality for this choice rests on the robustness of nitro-to-amine reduction using iron in an acidic medium, a classic and trustworthy transformation in heterocyclic chemistry.

Synthetic Workflow Diagram





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Sources

- 1. Buy 8-Bromo-6-fluoroisoquinolin-3-amine (EVT-12002636) [evitachem.com]
- 2. 3-Bromo-8-fluoroquinolin-6-amine | 1432323-09-5 [sigmaaldrich.com]
- 3. 6-bromoquinolin-8-amine synthesis - chemicalbook [chemicalbook.com]
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